

# Application Notes and Protocols for Assessing Cellular NADPH Levels Using Flow Cytometry

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## Compound of Interest

Compound Name: NADP

Cat. No.: B162922

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## Introduction

Nicotinamide adenine dinucleotide phosphate (**NADPH**) is a critical cofactor in cellular metabolism, playing a pivotal role in antioxidant defense and anabolic pathways. The ratio of its reduced form (**NADPH**) to its oxidized form (**NADP+**) is a key indicator of the cellular redox state and metabolic health. Dysregulation of **NADPH** levels is implicated in various diseases, including cancer, metabolic disorders, and neurodegenerative diseases. Flow cytometry offers a high-throughput method for quantifying cellular **NADPH** at the single-cell level, providing valuable insights for basic research and drug development.

This document provides detailed application notes and protocols for two primary flow cytometry-based methods for assessing cellular **NADPH** levels: a fluorescent probe-based assay and a label-free autofluorescence-based method.

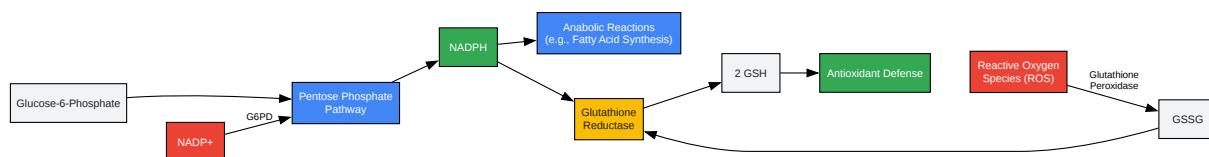
## Method 1: Fluorescent Probe-Based Assay for Cellular NAD(P)H

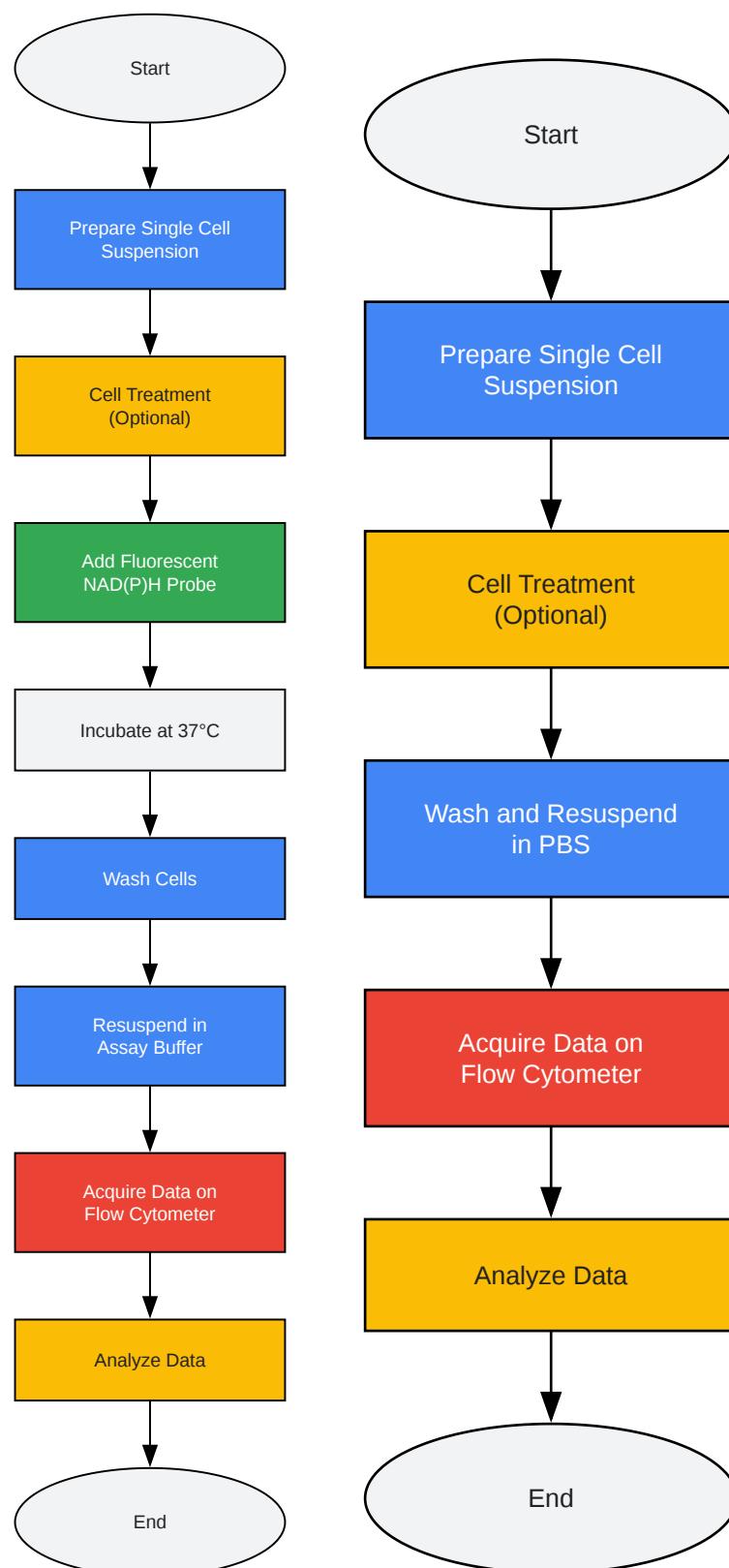
This method utilizes fluorescent probes that specifically bind to NAD(P)H, resulting in a significant increase in fluorescence intensity that can be measured by flow cytometry.[\[1\]](#)[\[2\]](#)[\[3\]](#) Commercially available kits, such as the Cell Meter™ Intracellular NADH/NADPH Flow Cytometric Analysis Kits, provide validated reagents and protocols for this purpose.[\[1\]](#)[\[2\]](#)

## Principle

The assay employs a cell-permeable fluorescent sensor that is essentially non-fluorescent in its unbound state. Upon entering a live cell, the sensor binds to intracellular NADH and **NADPH**, leading to a conformational change that triggers a strong fluorescent signal.[1][2][3] The intensity of this fluorescence is directly proportional to the intracellular NAD(P)H concentration.

## Signaling Pathway of NADPH Metabolism



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## References

- 1. AAT Bioquest Cell Meter™ Intracellular NADH/NADPH Flow Cytometric Analysis Kit 100 Tests Deep Red Fluorescence | Sigma-Aldrich [sigmaaldrich.com]
- 2. Cell Meter™ Intracellular NADH/NADPH Flow Cytometric Analysis Kit \*Deep Red Fluorescence\* | AAT Bioquest [aatbio.com]
- 3. Cell Meter™ Intracellular NADH/NADPH Fluorescence Imaging Kit \*Red Fluorescence\* | AAT Bioquest [aatbio.com]
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